

Biosynthesis pathway of Sesamolinol in Sesamum indicum

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Compound of Interest

Compound Name: Sesamolinol

Cat. No.: B035582

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An In-depth Technical Guide on the Biosynthesis Pathway of **Sesamolinol** in Sesamum indicum

Introduction

Sesamum indicum L. (sesame) is a globally significant oilseed crop, renowned not only for its high-quality oil but also for its rich profile of bioactive lignans. These compounds, particularly sesamin, sesamolin, and their derivatives, contribute to the exceptional oxidative stability of sesame oil and possess numerous health-promoting properties, including antioxidant and anti-inflammatory effects.[1] Among these, **sesamolinol** and its glucosides are noted for their potent antioxidant activities.[2][3] Elucidating the intricate biosynthetic pathway of these valuable metabolites is crucial for metabolic engineering efforts aimed at enhancing their content in sesame and for developing novel biotechnological production systems. This technical guide provides a comprehensive overview of the **sesamolinol** biosynthetic pathway, detailing the enzymatic steps, key genes, and experimental protocols used to unravel this complex metabolic network.

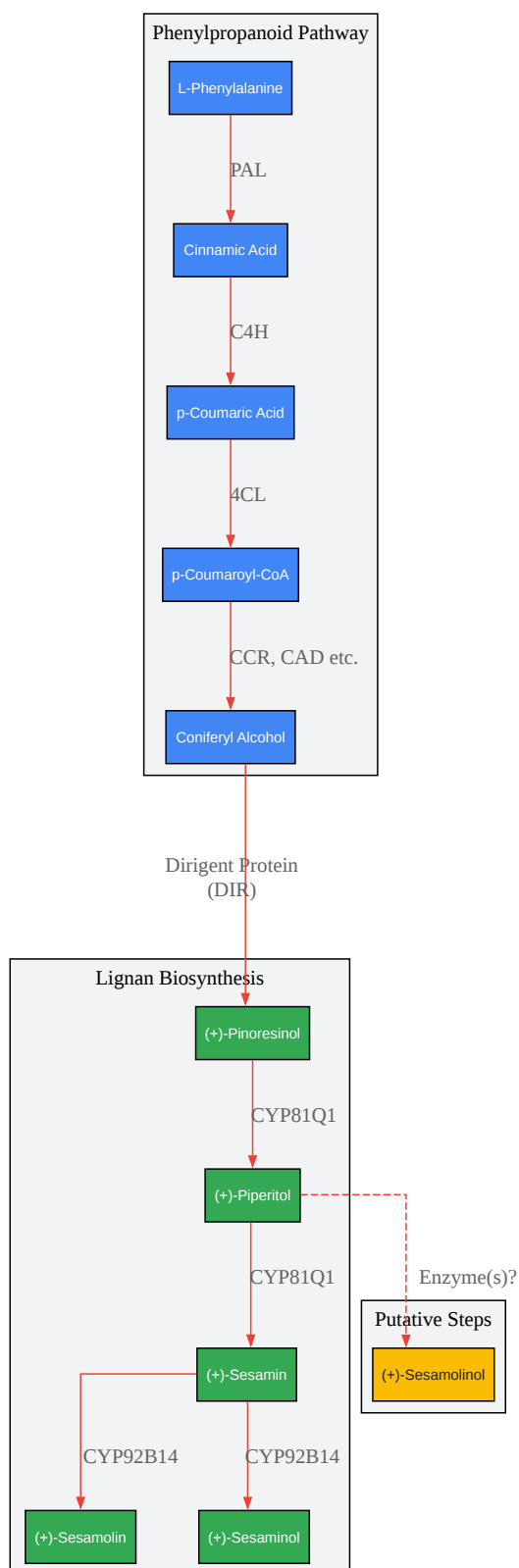
Core Biosynthetic Pathway of Sesamolinol

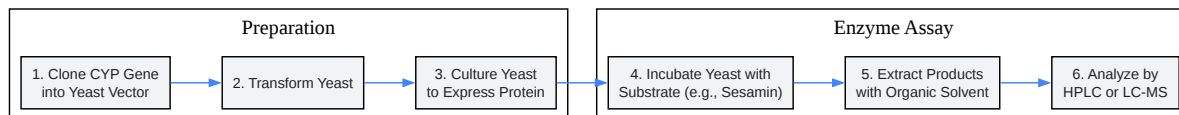
The biosynthesis of **sesamolinol** is a multi-step process that originates from the general phenylpropanoid pathway, which synthesizes monolignols from aromatic amino acids.[4][5] This foundational pathway converges into a series of specialized enzymatic reactions specific to sesame lignan formation, including stereoselective dimerization, methylenedioxy bridge

formation, and oxidative rearrangements.^{[4][6]} The pathway can be broadly divided into three major stages:

- Phenylpropanoid Pathway: Synthesis of the monolignol precursor, coniferyl alcohol, from L-phenylalanine or L-tyrosine.^{[4][7]}
- Lignan Backbone Formation: Dimerization of two coniferyl alcohol molecules to form the initial lignan, (+)-pinoresinol.^{[7][8]}
- Specialized Lignan Metabolism: A series of modifications of (+)-pinoresinol to produce the major sesame lignans, including the eventual formation of **sesamolinol**.^{[9][10]}

The overall pathway is visualized in the diagram below.





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